

An In-depth Technical Guide to 2-Methylpropanethioamide

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Compound of Interest

Compound Name: 2-Methylpropanethioamide

Cat. No.: B017427

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Abstract

This technical guide provides a comprehensive overview of **2-Methylpropanethioamide** (CAS Number: 13515-65-6), a key intermediate in the synthesis of the antiretroviral drug Ritonavir.^[1] The document details its chemical and physical properties, provides a general experimental protocol for its synthesis, and discusses its known applications and safety information. While specific biological and toxicological data for **2-Methylpropanethioamide** are limited, this guide offers insights based on the broader class of thioamides, which are recognized for their diverse roles in medicinal chemistry.

Chemical and Physical Properties

2-Methylpropanethioamide, also known as isobutyrrthioamide or thioisobutyramide, is a thioamide compound with the molecular formula C_4H_9NS .^[1] A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **2-Methylpropanethioamide**

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 13515-65-6 | [1] |
| Molecular Formula | C ₄ H ₉ NS | [1] |
| Molecular Weight | 103.19 g/mol | [1] |
| IUPAC Name | 2-methylpropanethioamide | [1] |
| Synonyms | Isobutyrrthioamide, Thioisobutyramide, Propanethioamide, 2-methyl- | [1] |
| Boiling Point | 147.4 °C at 760 mmHg | [2] |
| Density | 0.995 g/cm ³ | [3] |
| Flash Point | 42.9 °C | [3] |
| Storage | +5°C, in a dry, sealed place | [1][2] |
| Solubility | Data not available | [3] |

Synthesis and Experimental Protocols

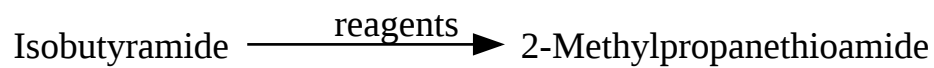
The synthesis of thioamides from their corresponding amides is a common transformation in organic chemistry. Two of the most widely used thionating agents for this purpose are Lawesson's reagent and phosphorus pentasulfide (P₄S₁₀). [4][5] Lawesson's reagent is often preferred due to its milder reaction conditions and typically higher yields. [4]

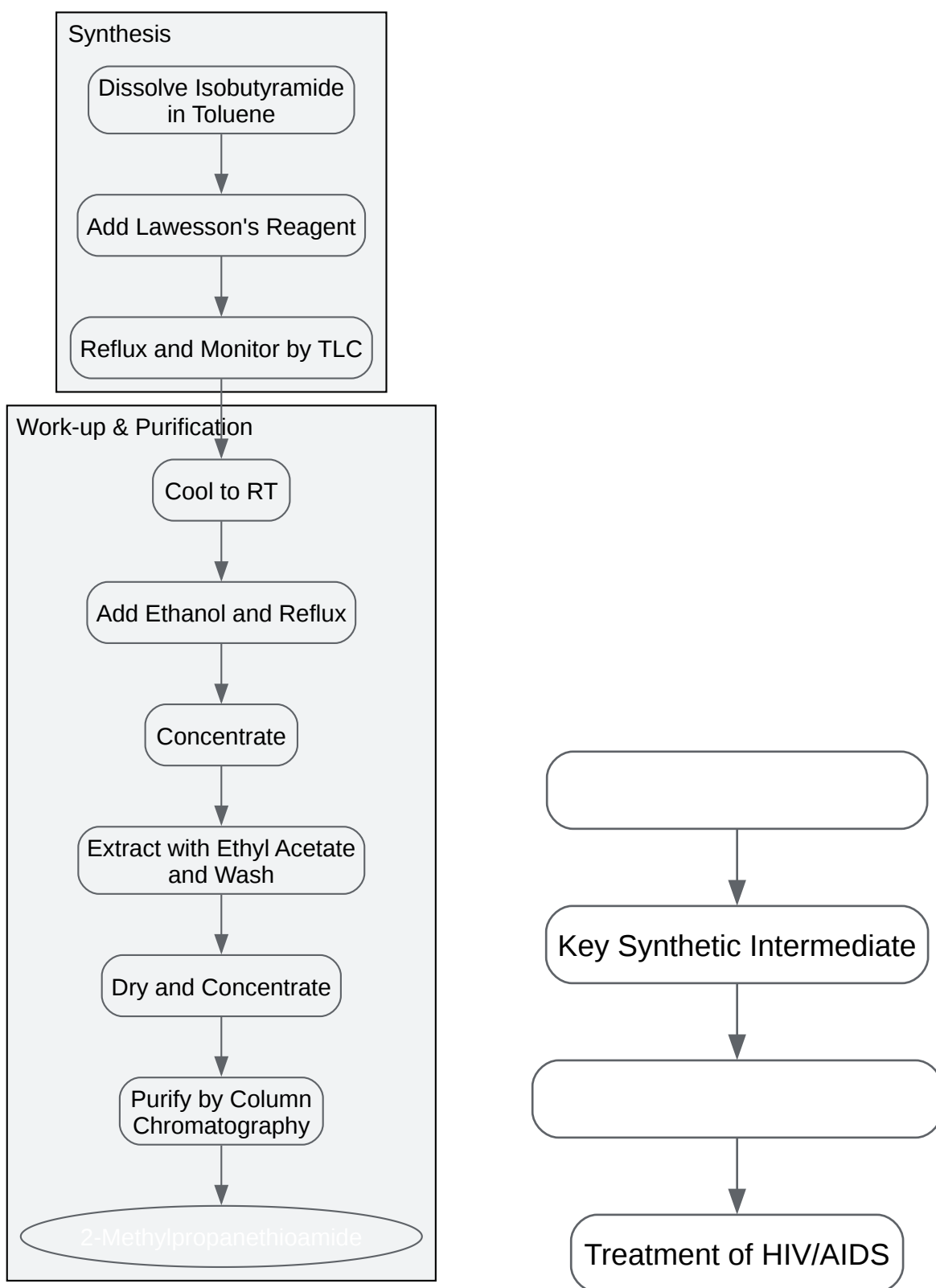
General Experimental Protocol for the Synthesis of 2-Methylpropanethioamide from Isobutyramide using Lawesson's Reagent

This protocol describes a general procedure for the thionation of isobutyramide (2-methylpropanamide) to produce **2-methylpropanethioamide**.

Reaction Scheme:

Lawesson's Reagent
Toluene, Reflux





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